

Molecular formula and weight of 1-Azidoadamantane

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Compound of Interest

Compound Name: 1-Azidoadamantane

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An In-depth Technical Guide to 1-Azidoadamantane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Azidoadamantane**, a versatile building block in organic synthesis and drug discovery. The document details its physicochemical properties, outlines a key synthetic protocol, and explores its applications in various research and development fields.

Physicochemical Properties of 1-Azidoadamantane

1-Azidoadamantane is a white to off-white crystalline powder.^[1] Its rigid, three-dimensional adamantane core provides exceptional stability.^[1] The key quantitative properties of **1-Azidoadamantane** are summarized in the table below.

Property	Value	References
Molecular Formula	C ₁₀ H ₁₅ N ₃	[1][2][3][4]
Molecular Weight	177.25 g/mol	[1][2][3][4][5]
Melting Point	80 - 82 °C	[1][3]
Appearance	White to off-white crystalline powder	[1]
Purity	≥ 96.5% (GC)	[1]
CAS Number	24886-73-5	[1][3]

Experimental Protocol: Synthesis of 1-Azidoadamantane

A documented method for synthesizing **1-Azidoadamantane** involves the reaction of 1,3-dehydroadamantane with an anhydrous solution of hydrogen azide in diethyl ether.^[6] This method is noted for its simplicity, safety, and high yield under mild conditions.^[6]

Materials:

- 1,3-dehydroadamantane
- Dry sodium azide
- Concentrated sulfuric acid
- Diethyl ether
- 2-propanol (for recrystallization)

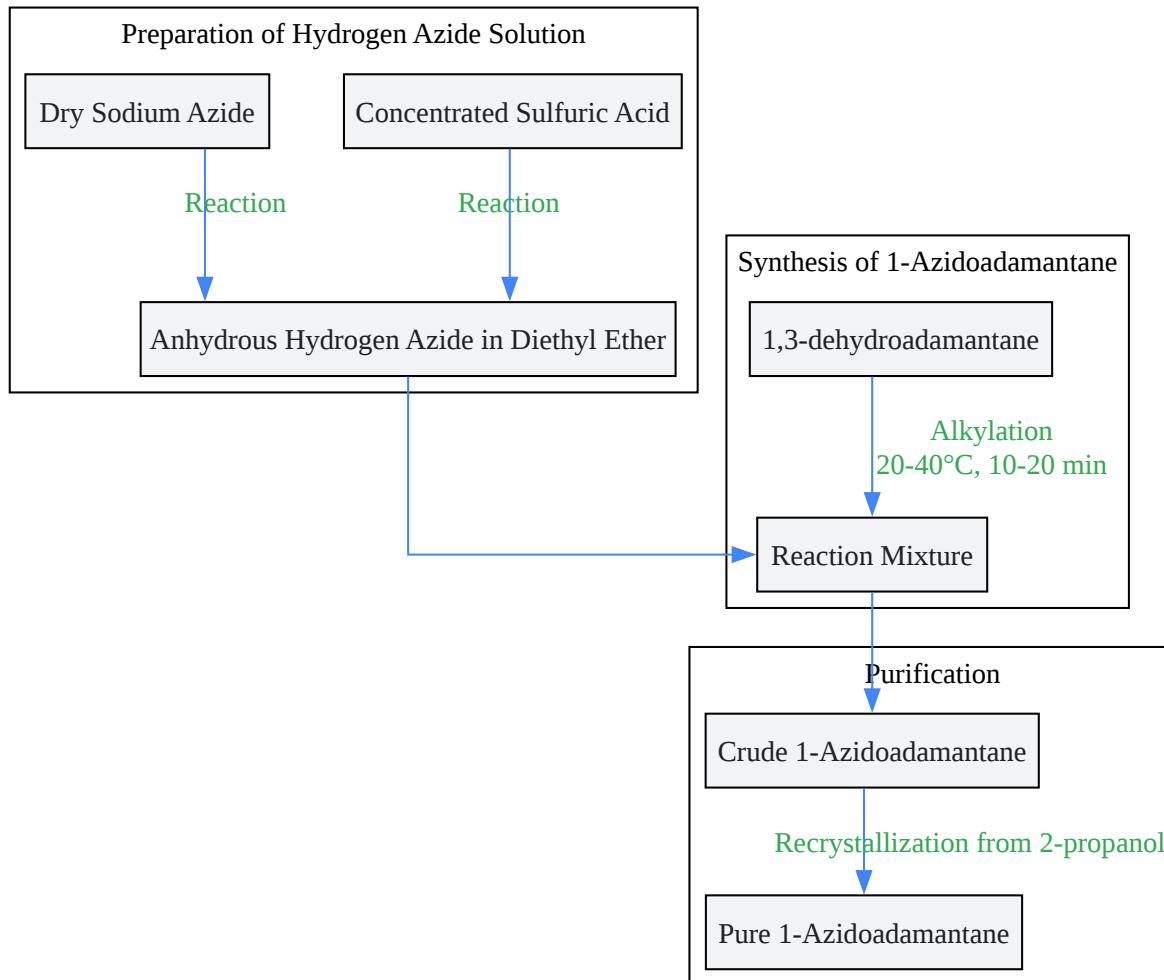
Methodology:

- Preparation of Anhydrous Hydrogen Azide Solution: Anhydrous hydrogen azide is generated in diethyl ether through the reaction of dry sodium azide with concentrated sulfuric acid.^[6] It

is crucial that the resulting hydrogen azide is immediately dissolved in diethyl ether to ensure the safety of the subsequent steps.[6]

- Reaction: The synthesis of **1-Azidoadamantane** is achieved through the alkylation of hydrogen azide with 1,3-dehydroadamantane.[6] The reaction is performed in diethyl ether at a temperature of 20-40°C for 10-20 minutes.[6] The molar ratio of 1,3-dehydroadamantane to hydrogen azide should be maintained at 1:2-2.7.[6]
- Purification: The resulting **1-Azidoadamantane** is purified by recrystallization from 2-propanol, yielding the final product with an 85-90% yield.[6]

Workflow for the Synthesis of **1-Azidoadamantane**:

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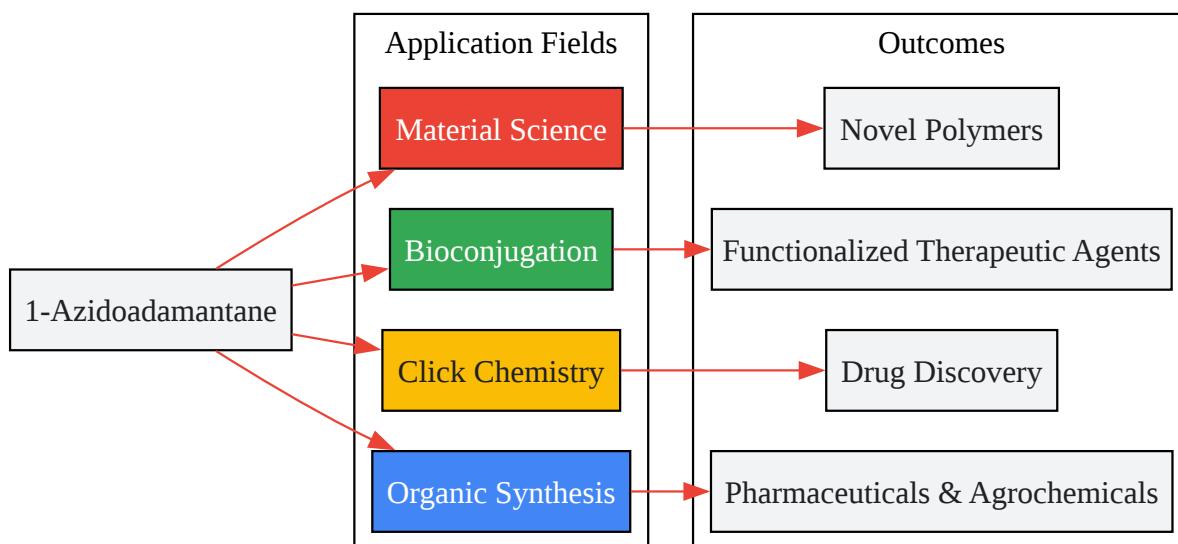
Caption: Workflow for the synthesis of **1-Azidoadamantane**.

Applications in Research and Development

1-Azidoadamantane is a valuable reagent in several areas of chemical and pharmaceutical research due to its unique structural and reactive properties.

- Organic Synthesis: It serves as a versatile building block for creating complex organic molecules, particularly in the development of pharmaceuticals and agrochemicals.[1]
- Click Chemistry: The azide functional group makes it a key component in click chemistry reactions, which are prized for their efficiency and are widely used in drug discovery and materials science.[1]
- Bioconjugation: Researchers utilize **1-Azidoadamantane** to attach biomolecules to other molecules or surfaces, which can enhance the functionality of therapeutic agents.[1]
- Material Science: The stable adamantane structure is leveraged in the development of novel polymers and other materials with enhanced properties.[1]

Logical Relationship of **1-Azidoadamantane**'s Applications:



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Caption: Applications of **1-Azidoadamantane** in various scientific fields.

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